

Spectroscopic Analysis of 6-Phenylhexanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Phenylhexanoic acid**

Cat. No.: **B016828**

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This technical guide provides an in-depth overview of the spectroscopic data for **6-phenylhexanoic acid**, a compound of interest in various chemical and pharmaceutical research areas. This document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering a valuable resource for compound identification, characterization, and quality control.

Chemical Structure and Properties

6-Phenylhexanoic acid is an aromatic carboxylic acid with the chemical formula $C_{12}H_{16}O_2$ and a molecular weight of approximately 192.25 g/mol .[\[1\]](#) Its structure consists of a phenyl group attached to the terminus of a hexanoic acid chain.

Chemical Structure:



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References

- 1. 6-Phenylhexanoic Acid | C12H16O2 | CID 79695 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Email: info@benchchem.com